

# Application Notes and Protocols: Florbetapir-F18 (AMYViD®) Dosage and Administration

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## Compound of Interest

Compound Name: AV-105

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These application notes provide a comprehensive overview of the dosage, administration, and imaging protocols for Florbetapir F-18 injection (AMYViD®), a radioactive diagnostic agent for Positron Emission Tomography (PET) imaging of the brain. The information is intended to guide researchers and clinicians in the safe and effective use of this agent for the estimation of  $\beta$ -amyloid neuritic plaque density in adult patients with cognitive impairment being evaluated for Alzheimer's Disease (AD) and other causes of cognitive decline.

## Dosage and Handling

Proper handling and precise dosage are critical for patient safety and imaging quality. Adherence to the following guidelines is mandatory.

Table 1: Recommended Dosage and Administration of Florbetapir-F18

Parameter	Value
Recommended Dose	370 MBq (10 mCi)[1][2][3][4]
Maximum Mass Dose	50 µg[2][4][5][6]
Administration Route	Intravenous bolus injection[2][3][4][5]
Total Injection Volume	≤ 10 mL[2][3][4][5]
Post-injection Flush	0.9% sterile sodium chloride[3][4][5]

Radiation Safety: Florbetapir-F18 is a radioactive drug and should be handled with appropriate safety measures to minimize radiation exposure to both patients and healthcare professionals. [2] Use waterproof gloves and effective shielding, including syringe shields, when handling the product.[2]

## Radiation Dosimetry

The estimated absorbed radiation doses to various organs from a 370 MBq (10 mCi) injection of Florbetapir-F18 are summarized below. The gallbladder wall receives the highest radiation dose.[5][7][8]

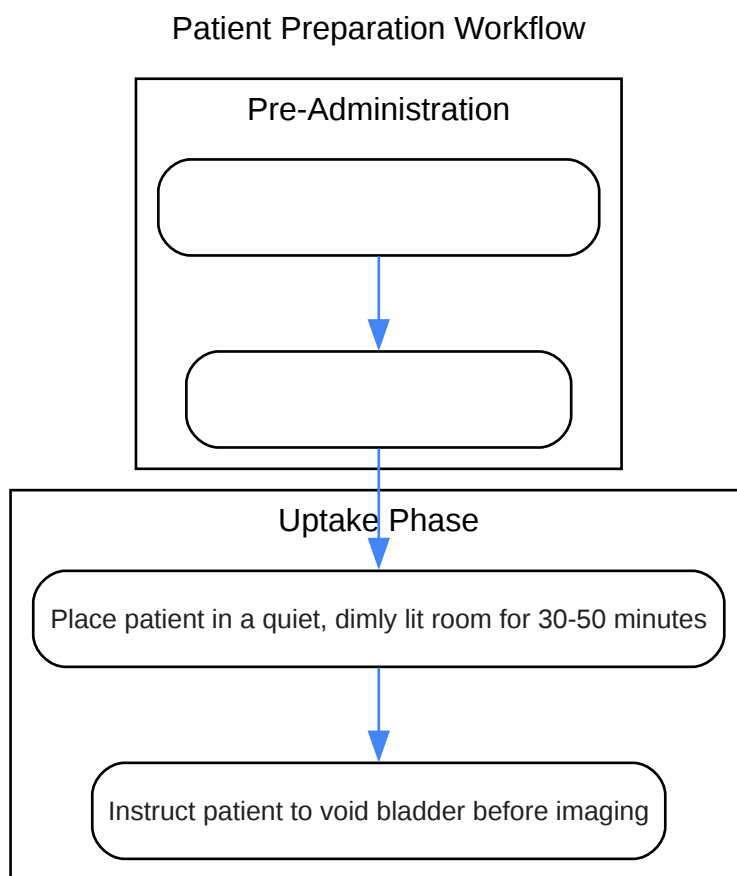
Table 2: Estimated Absorbed Radiation Dose per 370 MBq (10 mCi) of Florbetapir-F18

Organ	Mean Absorbed Dose (µSv/MBq)	Total Dose for 370 MBq (mSv)
Gallbladder wall	143.0 ± 80.20[7][8]	52.91
Upper Large Intestine Wall	74.50 ± 34.20[7][8]	27.57
Small Intestine	65.50 ± 29.60[7][8]	24.24
Liver	64.40 ± 22.10[7][8]	23.83
Urinary Bladder Wall	27.10 ± 11.70[7][8]	10.03
Effective Dose	18.60 ± 4.26[7][8]	6.88[7][8]

## Experimental Protocols

### Patient Preparation Protocol

A quiet and comfortable environment should be ensured for the patient before and during the uptake phase.



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Patient Preparation Workflow

### Florbetapir-F18 Administration Protocol

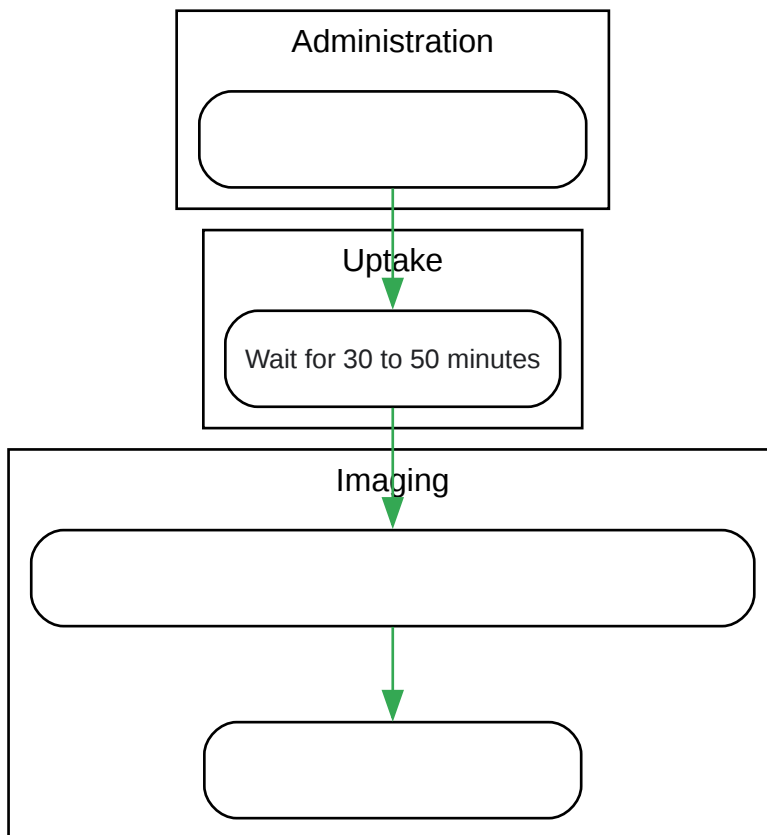
Strict aseptic technique must be followed during the preparation and administration of the radiopharmaceutical.

- Inspect the Vial: Visually inspect the Florbetapir-F18 solution for particulate matter and discoloration prior to administration. Do not use if the solution is not clear and colorless.[3][4]
- Withdraw the Dose: Using a shielded syringe, aseptically withdraw 370 MBq (10 mCi) of Florbetapir-F18 in a total volume of 10 mL or less.[3][4]
- Assay the Dose: Measure the dose in a suitable dose calibrator before administration.[3]
- Administer the Dose: Inject the dose as a single intravenous bolus through a short intravenous catheter (approximately 1.5 inches or less) to minimize adsorption of the drug to the catheter.[2][5][6]
- Saline Flush: Immediately follow the injection with an intravenous flush of 0.9% sterile sodium chloride to ensure the full dose is delivered.[3][4][5]

## PET Imaging Acquisition Protocol

Accurate timing of the PET scan is crucial for optimal image quality and interpretation.

## PET Imaging Acquisition Workflow



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## PET Imaging Acquisition Workflow

**Image Reconstruction:** Image reconstruction should include attenuation correction. The resulting transaxial pixel sizes should be between 2 and 3 mm.[2]

## Image Interpretation

A negative Amyvid scan indicates sparse to no neuritic plaques and is inconsistent with a neuropathological diagnosis of AD at the time of image acquisition.[1] A positive Amyvid scan indicates moderate to frequent amyloid neuritic plaques; however, this finding can also be present in patients with other neurologic conditions and in older individuals with normal

cognition.[1] Therefore, a positive scan does not establish a diagnosis of AD or other cognitive disorders.[1] Clinical information should not be used during the initial interpretation of Amyvid images to avoid potential bias.

## Adverse Reactions

The most common adverse reactions reported in clinical trials include headache, musculoskeletal pain, fatigue, and nausea.[1][5]

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